

Application Notes and Protocols for 2,6-Dimethoxy-3,5-dinitropyridine

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Compound of Interest

Compound Name: 2,6-Dimethoxy-3,5-dinitropyridine

Cat. No.: B098391

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and synthesis of **2,6-Dimethoxy-3,5-dinitropyridine**. It is imperative to treat this compound as a potentially explosive and hazardous material. All operations should be conducted by trained personnel in a controlled laboratory environment.

Compound Identification and Properties

Chemical Name: **2,6-Dimethoxy-3,5-dinitropyridine**

Abbreviation: DNPO

Chemical Structure:

Physicochemical and Safety Data:

Property	Value	Reference
Molecular Formula	C ₇ H ₇ N ₃ O ₆	
Molecular Weight	229.15 g/mol	
Appearance	Colorless to pale yellow crystalline solid	
Melting Point	163-164 °C	
Boiling Point	382.1 °C at 760 mmHg	
Flash Point	184.9 °C	
Solubility	Good solubility in some organic solvents (e.g., ether, xylene, chloroform)	
Hazards	Explosive, organic nitrate.	

Safety and Handling Protocols

Due to its nature as a dinitroaromatic compound, **2,6-Dimethoxy-3,5-dinitropyridine** should be handled with extreme caution. It is classified as an explosive organic nitrate.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A flame-retardant laboratory coat.
- Respiratory Protection: Use in a well-ventilated fume hood. For handling larger quantities or in case of spills, a respirator may be necessary.

General Handling Procedures

- Work in a well-ventilated chemical fume hood.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools and equipment.
- Ground all equipment to prevent static discharge.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Seek medical attention if symptoms develop.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spill: For small spills, carefully absorb the material with an inert absorbent (e.g., vermiculite, sand). For larger spills, evacuate the area and contact emergency services. Do not create dust.
- Fire: In case of fire, use a dry chemical or carbon dioxide extinguisher. Do not use water, as it may spread contamination.

Storage Procedures

Proper storage is critical to maintain the stability and safety of **2,6-Dimethoxy-3,5-dinitropyridine**.

- Container: Store in a tightly sealed, properly labeled container.
- Location: Store in a cool, dry, and well-ventilated area.
- Incompatibilities: Keep away from heat, sparks, open flames, and other ignition sources. Store away from strong oxidizing agents, acids, and bases.
- Temperature: Store at a controlled room temperature, avoiding excessive heat.

Experimental Protocols

Synthesis of 2,6-Dimethoxy-3,5-dinitropyridine

The following is a general protocol for the nitration of 2,6-dimethoxypyridine, adapted from procedures for similar compounds^[1]. This reaction is highly exothermic and should be performed with extreme caution by experienced chemists.

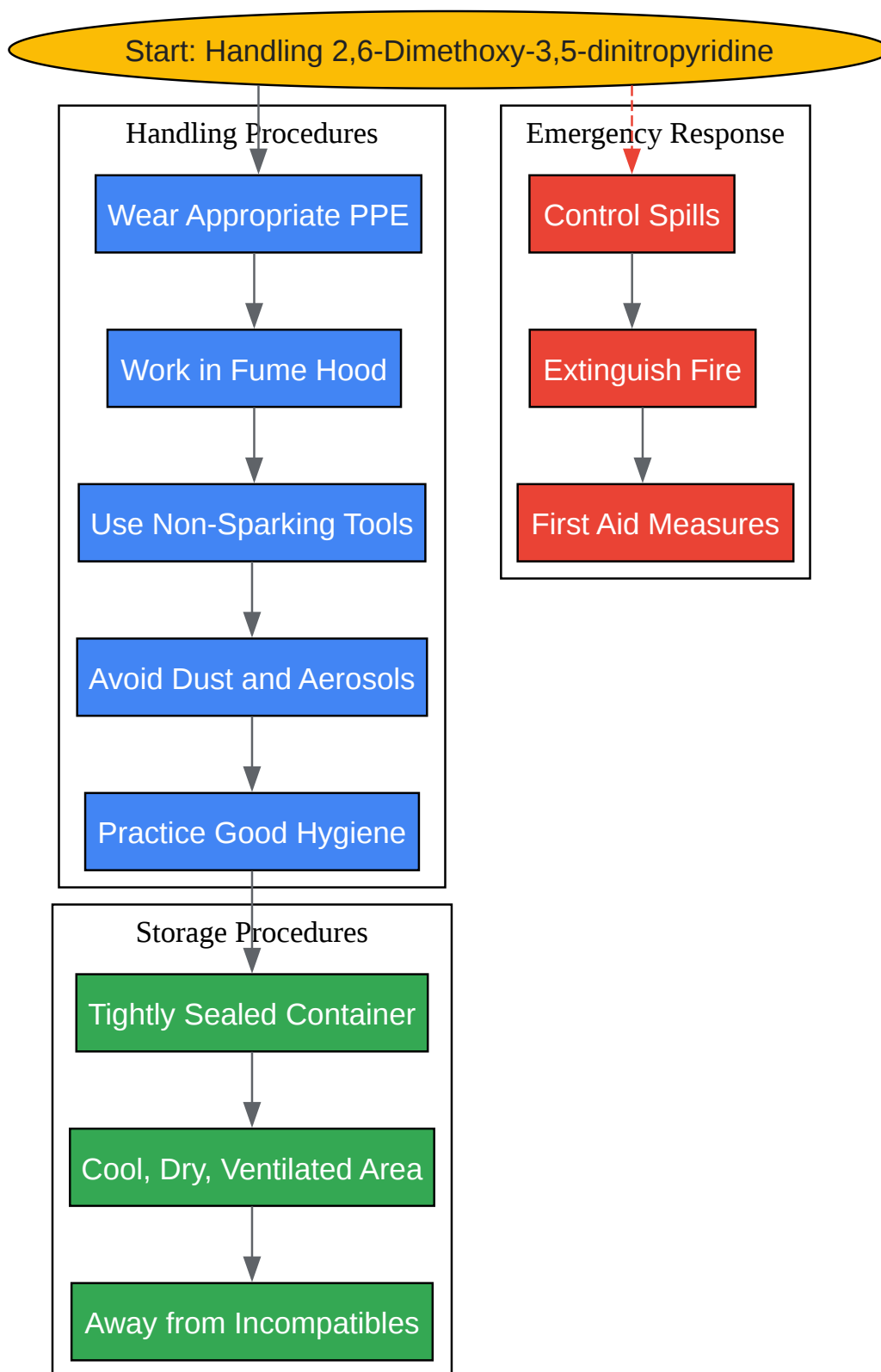
Materials:

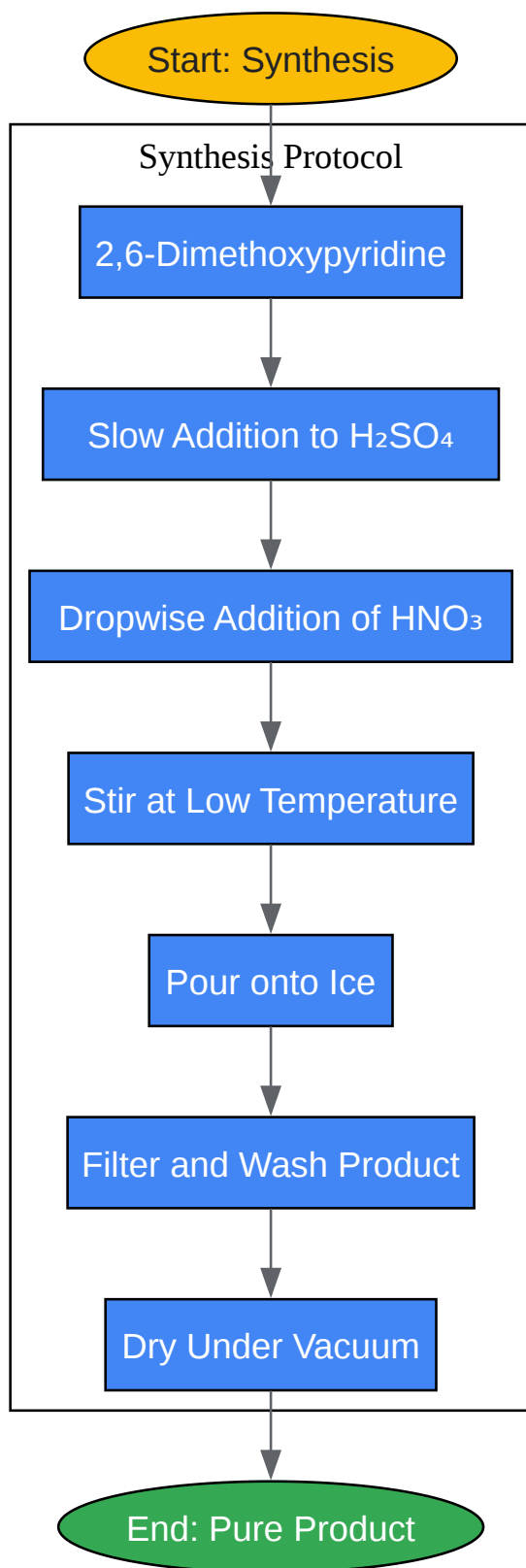
- 2,6-Dimethoxypyridine
- Concentrated Sulfuric Acid (98%)
- Fuming Nitric Acid (99.5%)
- Ice
- Deionized Water
- Round-bottom flask with a magnetic stirrer
- Dropping funnel
- Ice bath

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool concentrated sulfuric acid in an ice bath.
- Slowly add 2,6-dimethoxypyridine to the cooled sulfuric acid while maintaining the temperature below 10 °C.
- Once the addition is complete, slowly add fuming nitric acid dropwise via the dropping funnel, ensuring the temperature does not exceed 10 °C.
- After the addition of nitric acid, allow the reaction mixture to stir at a low temperature for a specified time, monitoring the reaction progress by a suitable method (e.g., TLC).
- Upon completion, carefully pour the reaction mixture onto crushed ice with vigorous stirring.
- The precipitated product, **2,6-Dimethoxy-3,5-dinitropyridine**, can be collected by filtration.
- Wash the solid product with cold deionized water until the washings are neutral.
- Dry the product thoroughly under vacuum at a low temperature.

Visualized Workflows





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References

- 1. yadda.icm.edu.pl [yadda.icm.edu.pl]
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